

Comparative Technical Guide: Regioisomers of N-Allyl-Bromo-Nitropyrazoles

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Compound of Interest

Compound Name: 1-Allyl-5-bromo-4-nitro-1H-pyrazole

CAS No.: 1429309-53-4

Cat. No.: B1405043

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Subject: **1-Allyl-5-bromo-4-nitro-1H-pyrazole** (Target) vs. 1-Allyl-3-bromo-4-nitro-1H-pyrazole (Alternative) Context: High-Energy Materials (HEM) Precursors & Pharmaceutical Scaffolds

Executive Summary: The Regioselectivity Challenge

In the synthesis of functionalized pyrazoles, specifically the alkylation of 3(5)-bromo-4-nitropyrazole, the formation of regioisomers is the critical failure point. The starting material exists in a tautomeric equilibrium. Upon

-alkylation with allyl bromide, two distinct isomers are generated:

- 1,5-Isomer (Target): **1-Allyl-5-bromo-4-nitro-1H-pyrazole**.
- 1,3-Isomer (Alternative): 1-Allyl-3-bromo-4-nitro-1H-pyrazole.

While the 1,3-isomer is often kinetically and thermodynamically favored due to lower steric hindrance (the bromine is distal to the allyl group), the 1,5-isomer is frequently the required scaffold for specific kinase inhibitors (providing unique vector geometry) and energetic

materials (higher density packing). This guide compares their physicochemical profiles and outlines the protocols to distinguish and separate them.

Structural & Mechanistic Comparison

The fundamental difference lies in the position of the bromine atom relative to the

-allyl substituent. This steric relationship dictates both the synthesis yield and the downstream reactivity.

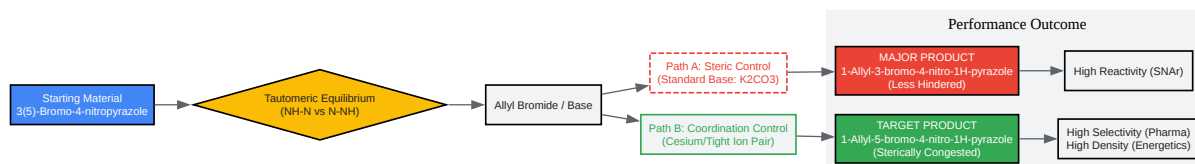
Tautomerism and Alkylation Logic

The alkylation of the parent pyrazole anion is governed by the interplay between steric repulsion (favoring the 1,3-isomer) and electronic control (lone-pair repulsion).

- **1,3-Isomer Formation:** The electrophile (allyl bromide) attacks the nitrogen furthest from the bulky bromine atom. This is the default pathway in standard basic conditions (e.g., /Acetone).
- **1,5-Isomer Formation:** Requires conditions that disrupt the standard dipole alignment or utilize the "coordination effect" (e.g., using salts or specific solvents like DMF/THF at low temperatures) to favor attack at the more hindered nitrogen.

Visualizing the Pathway

The following diagram illustrates the divergent synthesis pathways and the critical decision nodes for isolation.



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Figure 1: Divergent synthesis pathways for N-allyl-bromo-nitropyrazoles. Path B represents the optimized route for the 1,5-isomer.

Characterization Guide: Self-Validating Protocols

Distinguishing these isomers relies on detecting the spatial proximity of the allyl group to the pyrazole ring proton.

Comparative Data Table

Feature	1-Allyl-5-bromo-4-nitro-1H-pyrazole (Target)	1-Allyl-3-bromo-4-nitro-1H-pyrazole (Alternative)
Substitution Pattern	1,5-disubstituted (Br adjacent to Allyl)	1,3-disubstituted (H adjacent to Allyl)
Steric Environment	Crowded: Br and Allyl clash.	Open: H and Allyl are adjacent.
H NMR (Ring H)	H3 Proton: Appears as a singlet. ^[1] Typically deshielded (downfield) due to adjacent .	H5 Proton: Appears as a singlet (often slightly broader). Typically shielded relative to H3.
NOE Signal (Critical)	Negative/Weak: No NOE between Allyl- and Ring-H (separated by Br).	Positive/Strong: distinct NOE between Allyl- and Ring-H5.
C NMR ()	C5 (bearing Br) shows specific shift (~110-120 ppm).	C5 (bearing H) shows characteristic C-H coupling.
Melting Point	Generally Higher (due to dipole stacking).	Generally Lower (less efficient packing).

Experimental Protocol: The NOE Validation

To certify the identity of the "1-Allyl-5-bromo" isomer, you must perform a 1D-NOESY experiment.

- Sample Prep: Dissolve 10 mg of product in

or

.

- Target: Irradiate the

-methylene doublet of the allyl group (

ppm).

- Observation:
 - If 1,3-isomer: You will see a signal enhancement of the pyrazole ring proton (H5). This confirms the proton is adjacent to the allyl group.
 - If 1,5-isomer: You will see NO enhancement of the pyrazole ring proton (H3), because the bromine atom sits between the allyl group and the proton.
 - Result: Absence of NOE is the positive confirmation for the 5-bromo isomer.

Performance Comparison

A. Reactivity Profile (Drug Development)

In Medicinal Chemistry, the 5-bromo position is often used for Suzuki-Miyaura cross-couplings to attach aryl groups.[2]

- 1,5-Isomer (Target): The bromine at position 5 is sterically hindered by the -allyl group.
 - Consequence: Cross-coupling reactions require more active catalysts (e.g., Pd-PEPPSI or Buchwald precatalysts) and higher temperatures. However, this steric clash is often desired to force the attached aryl group into a non-planar conformation (atropisomerism), improving selectivity for kinase pockets (e.g., FGFR or PI3K inhibitors).
- 1,3-Isomer: The bromine at position 3 is accessible.[3]
 - Consequence: Reacts rapidly under standard conditions. Often leads to planar conformations which may lack the required specificity for the biological target.

B. Energetic Properties (Explosives/Propellants)

For applications in energetic materials, density and oxygen balance are paramount.

- Density: The 1,5-isomer typically exhibits a higher crystal density (estimated for similar nitro-bromo-pyrazoles) compared to the 1,3-isomer. The "head-to-tail" stacking of the 1,5-dipole is often more efficient in the solid state.

- Sensitivity: The 1,5-isomer, being more sterically strained, may exhibit slightly higher impact sensitivity compared to the relaxed 1,3-isomer.

Experimental Protocols

Synthesis of 1-Allyl-5-bromo-4-nitro-1H-pyrazole (Regioselective Optimization)

Objective: Maximize the ratio of the 1,5-isomer over the thermodynamic 1,3-isomer.

Reagents:

- 3-Bromo-4-nitropyrazole (1.0 eq)
- Allyl Bromide (1.2 eq)
- Cesium Carbonate () (1.5 eq) - Critical for coordination control
- Solvent: DMF (Anhydrous)

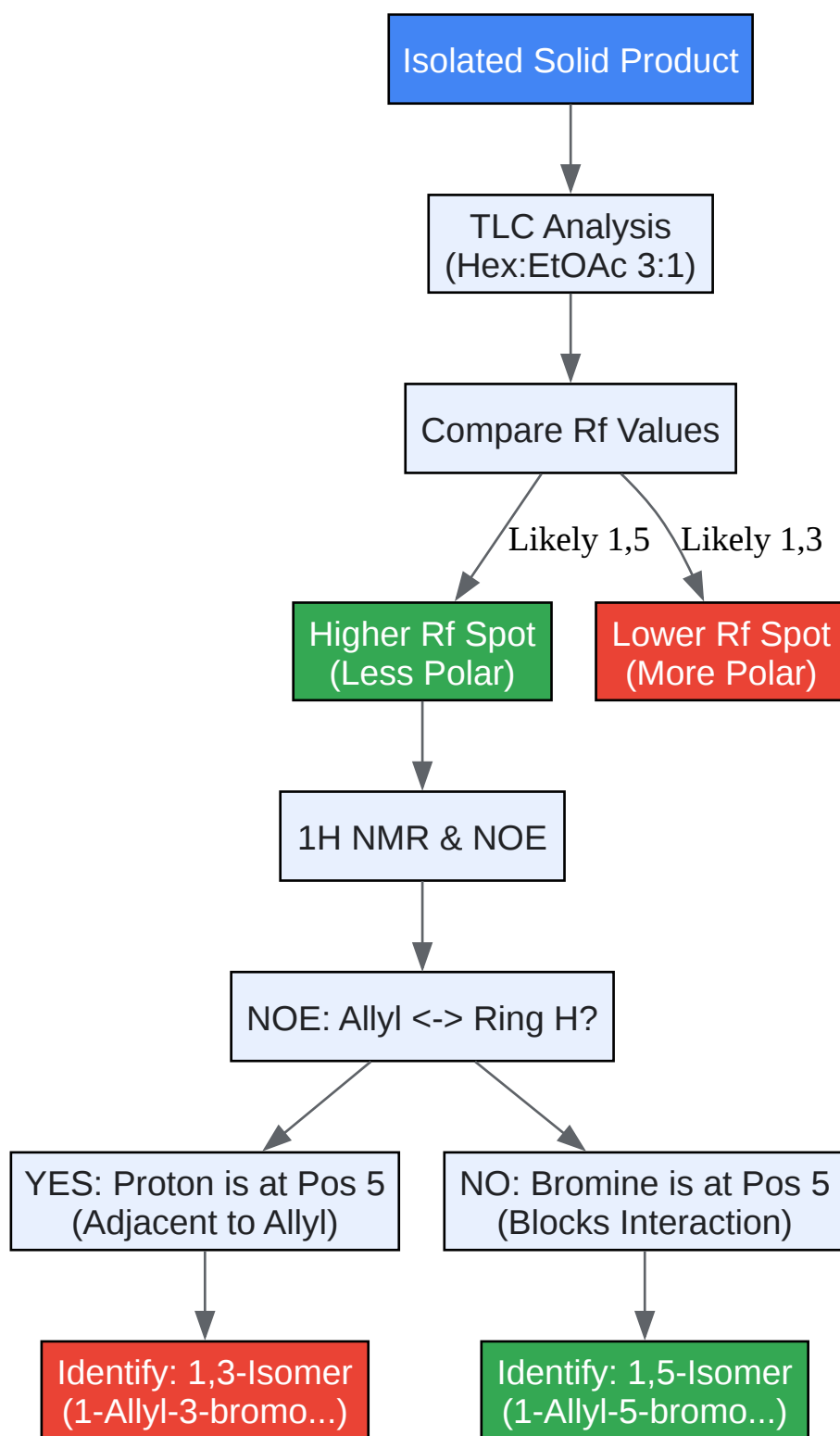
Procedure:

- Dissolution: Charge a flame-dried flask with 3-bromo-4-nitropyrazole and anhydrous DMF ().
- Deprotonation: Add in one portion. Stir at for 30 minutes. The cesium cation coordinates with the N2 nitrogen and the nitro group, shielding the N2 position (which would lead to the 1,3-isomer).
- Alkylation: Add allyl bromide dropwise at .
- Reaction: Allow to warm to Room Temperature (RT) slowly and stir for 12 hours.

- Workup: Pour into ice water. Extract with Ethyl Acetate.
- Purification (Crucial): The isomers have different polarities.
 - Use Column Chromatography (Silica Gel).
 - Eluent: Hexanes:Ethyl Acetate gradient (9:1 to 7:3).
 - Order of Elution: The 1,5-isomer is typically less polar (elutes first) due to the shielding of the nitro group dipole by the adjacent bromine and allyl groups. The 1,3-isomer is more polar and elutes second.

Analytical Logic Flowchart

Use this logic to confirm your isolated product.



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Figure 2: Analytical workflow for isomer identification.

References

- Regioselectivity in Pyrazole Alkylation
 - Title: Regioselective alkylation of a versatile indazole: Electrophile scope and mechanistic insights.
 - Source: National Institutes of Health (NIH) / PubMed.
 - URL:[[Link](#)]
 - Relevance: Explains the "Cesium Effect" and coordination mechanisms that favor N1 vs N2 alkyl
- Synthesis of Nitro-Bromo-Pyrazoles
 - Title: Synthesis and Biological Activity of 5-alkoxy- and 5-amino-substituted 3-bromo-4-nitro-1-(thietan-3-yl)-1H-pyrazoles.[4]
 - Source: ResearchGate.[5]
 - URL:[[Link](#)]
 - Relevance: Provides experimental details on handling 3-bromo-4-nitropyrazole derivatives and their spectral characteriz
- Separation of Isomers
 - Title: N-Alkylation and N-amination of isomeric nitro derivatives of 3-methyl-4-(1H-pyrazol-3(5)-yl)furan.
 - Source: ResearchGate.[5]
 - URL:[[Link](#)]
 - Relevance: Discusses the chromatographic separation and NMR distinction of regioisomeric nitropyrazoles.
- Applications in Drug Discovery
 - Title: Pyrazole: an emerging privileged scaffold in drug discovery.[2][6]

- Source: PubMed Central (PMC).
- URL:[[Link](#)]
- Relevance: Contextualizes the importance of specific pyrazole substitution p

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Sources

- 1. mdpi.com [mdpi.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. CN112079781A - Synthesis method of 5-bromo-1-methyl-1H-pyrazol-3-amine - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Heterocyclic Compounds: Pharmacology of Pyrazole Analogs From Rational Structural Considerations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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